Navigating the Synthesis Landscape: A Technical Guide to 2-Bromo-3-fluorotoluene

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Bromo-3-fluorotoluene*
CAS No.:	*59907-13-0*
Cat. No.:	*B1266709*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the material safety and handling protocols for **2-Bromo-3-fluorotoluene**, a key intermediate in the synthesis of agrochemicals, pharmaceuticals, and dyestuffs.[1][2][3] Moving beyond a standard Material Safety Data Sheet (MSDS), this document elucidates the causal relationships between the chemical's intrinsic properties and the necessary safety measures, empowering researchers to work with confidence and precision.

The Chemical Profile: Understanding Reactivity and Hazards

2-Bromo-3-fluorotoluene (CAS No: 59907-13-0) is a substituted aromatic hydrocarbon with a molecular formula of C7H6BrF and a molecular weight of 189.02 g/mol .[4][5] Its utility as a building block in complex organic synthesis stems from the specific arrangement of bromo, fluoro, and methyl groups on the benzene ring, which allows for selective functionalization. However, these same structural features dictate its hazard profile.

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Physicochemical Properties at a Glance

Property	Value	Source
Appearance	Clear, colorless liquid	[6]
Molecular Formula	C7H6BrF	[4][5]
Molecular Weight	189.02 g/mol	[4][5]
Boiling Point	187°C	[6][7]
Melting Point	118-123°C	[6][7]
Flash Point	76°C (169°F)	[1][6][7]
Density	1.503 g/cm³	[1][6]
Refractive Index	1.533	[1][6]
Water Solubility	Slightly soluble	[1][2][6]

The flash point of 76°C classifies **2-Bromo-3-fluorotoluene** as a combustible liquid.[1] This means that while it does not ignite readily at ambient temperatures, it can form flammable vapor-air mixtures when heated above its flash point, necessitating strict control of ignition sources in the laboratory.

Core Hazard Profile

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies **2-Bromo-3-fluorotoluene** as a substance that:

- Causes skin irritation (H315)[4][7]
- Causes serious eye irritation (H319)[4][7]
- May cause respiratory irritation (H335)[4][7]

These hazards are directly linked to its chemical nature as a halogenated aromatic compound. Such compounds can interact with biological tissues, leading to irritation. The "why" behind these classifications informs the robust engineering controls and personal protective equipment (PPE) protocols detailed in the following sections.

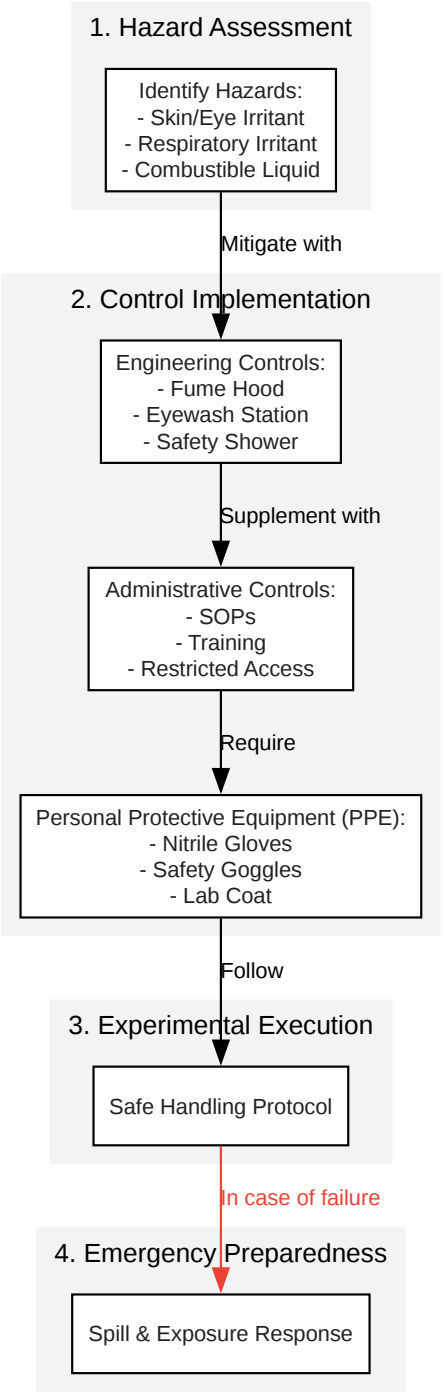
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Risk Mitigation Framework: From Theory to Practice

A proactive approach to safety involves a multi-layered strategy encompassing engineering controls, administrative procedures, and personal protective equipment. The following workflow illustrates the decision-making process for safely handling **2-Bromo-3-fluorotoluene**.

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Risk Mitigation Workflow for 2-Bromo-3-fluorotoluene



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Sources

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- To cite this document: BenchChem. [Navigating the Synthesis Landscape: A Technical Guide to 2-Bromo-3-fluorotoluene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266709/docs#navigating-the-synthesis-landscape-a-technical-guide-to-2-bromo-3-fluorotoluene]

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